

Brady's reagent composition and preparation.

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Compound of Interest

Compound Name: 2,4-Dinitrophenylhydrazine

Cat. No.: B122626

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An In-depth Technical Guide to Brady's Reagent: Composition, Preparation, and Application

Introduction

Brady's reagent, a solution of **2,4-dinitrophenylhydrazine** (DNPH), is a cornerstone of classical organic analysis, providing a reliable method for the qualitative and quantitative identification of aldehydes and ketones. The reaction of Brady's reagent with a carbonyl compound yields a characteristic colored precipitate, a 2,4-dinitrophenylhydrazone, whose distinct melting point serves as a key identifier for the original carbonyl compound.^{[1][2]} This guide provides a comprehensive overview of the composition, synthesis, and preparation of Brady's reagent, along with detailed experimental protocols and data for researchers, scientists, and professionals in drug development.

Composition of Brady's Reagent

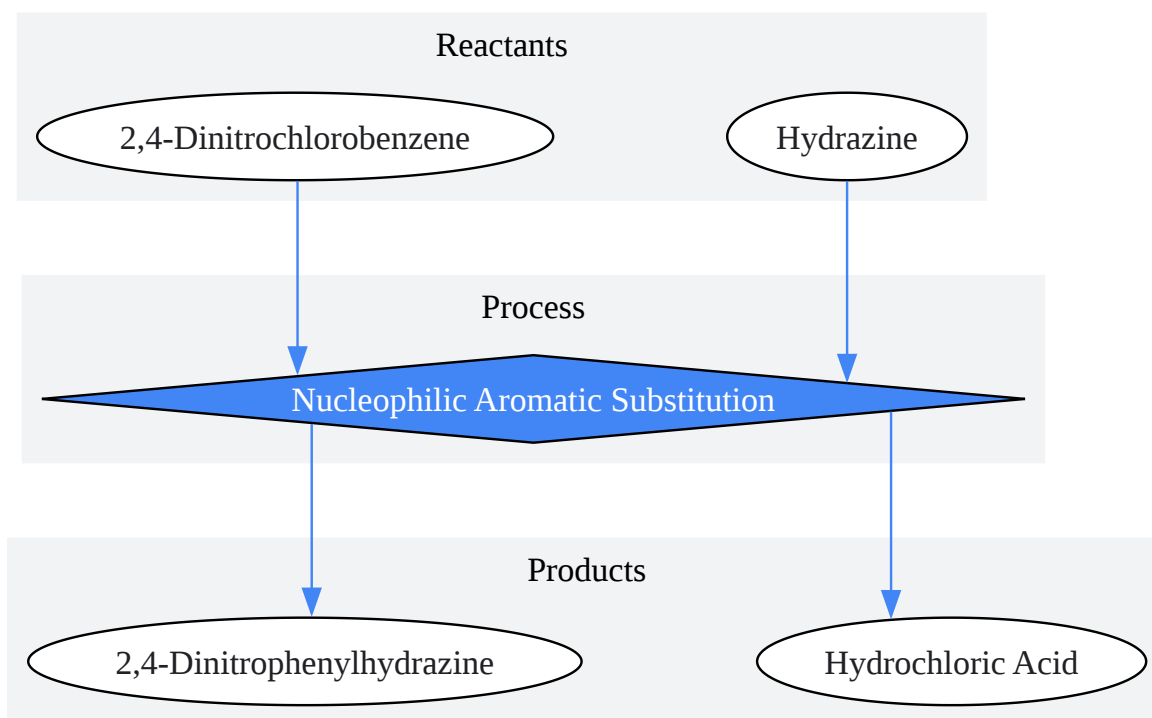
Brady's reagent is a solution of **2,4-dinitrophenylhydrazine** (DNPH) dissolved in an alcohol, typically methanol or ethanol, and acidified with a strong acid, such as concentrated sulfuric acid or phosphoric acid.^{[3][4][5][6]} The acidic medium is crucial for catalyzing the reaction with carbonyl compounds.

Synthesis and Preparation

The preparation of Brady's reagent is a two-stage process: first, the synthesis of the solid **2,4-dinitrophenylhydrazine**, and second, the preparation of the reagent solution.

Synthesis of 2,4-Dinitrophenylhydrazine (DNPH)

The most common laboratory synthesis of DNPH involves the reaction of hydrazine with 2,4-dinitrochlorobenzene.[1] The two electron-withdrawing nitro groups on the benzene ring activate the chlorine atom for nucleophilic aromatic substitution.



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Caption: Synthesis of **2,4-Dinitrophenylhydrazine**.

This protocol is adapted from established organic synthesis procedures.[7]

- **Preparation of Hydrazine Solution:** In a beaker, suspend 35 g (0.27 mole) of hydrazine sulfate in 125 mL of hot water. While stirring, add 85 g (0.87 mole) of potassium acetate. Boil the mixture for five minutes, then cool to approximately 70°C. Add 75 mL of alcohol, filter the solid potassium sulfate with suction, and wash the solid with 75 mL of hot alcohol. The combined filtrate contains the free hydrazine base.
- **Reaction:** In a 1-liter flask equipped with a stirrer and reflux condenser, dissolve 50.5 g (0.25 mole) of 2,4-dinitrochlorobenzene in 250 mL of alcohol. Add the prepared hydrazine solution to the flask.

- Reflux: Heat the mixture to reflux with stirring for one hour. The product, **2,4-dinitrophenylhydrazine**, will begin to separate as a reddish-orange solid within the first ten minutes.
- Isolation and Purification: After the reflux period, cool the mixture thoroughly in an ice bath. Filter the crystalline product using suction filtration. Wash the collected solid first with 50 mL of warm (60°C) alcohol to remove any unreacted 2,4-dinitrochlorobenzene, and then with 50 mL of hot water.
- Drying: Dry the purified product. The resulting **2,4-dinitrophenylhydrazine** should have a melting point of 190–192°C (with decomposition).

Reactant/Product	Molar Mass (g/mol)	Quantity	Moles
2,4-Dinitrochlorobenzene	202.55	50.5 g	0.25
Hydrazine Sulfate	130.12	35 g	0.27
Potassium Acetate	98.14	85 g	0.87
Expected Yield of DNPH	198.14	40–42 g	(81-85%)[7]

Preparation of Brady's Reagent (The Solution)

There are several formulations for Brady's reagent. The choice of acid and solvent can be adapted based on safety considerations and experimental requirements.

- Place 0.25 g of **2,4-dinitrophenylhydrazine** in a flask.
- Add 5 mL of methanol and mix.
- Cautiously and slowly, add 0.5 mL of concentrated sulfuric acid while stirring.
- If the solution is not clear, filter it before use.

This method is recommended as it avoids the use of concentrated sulfuric acid.[8]

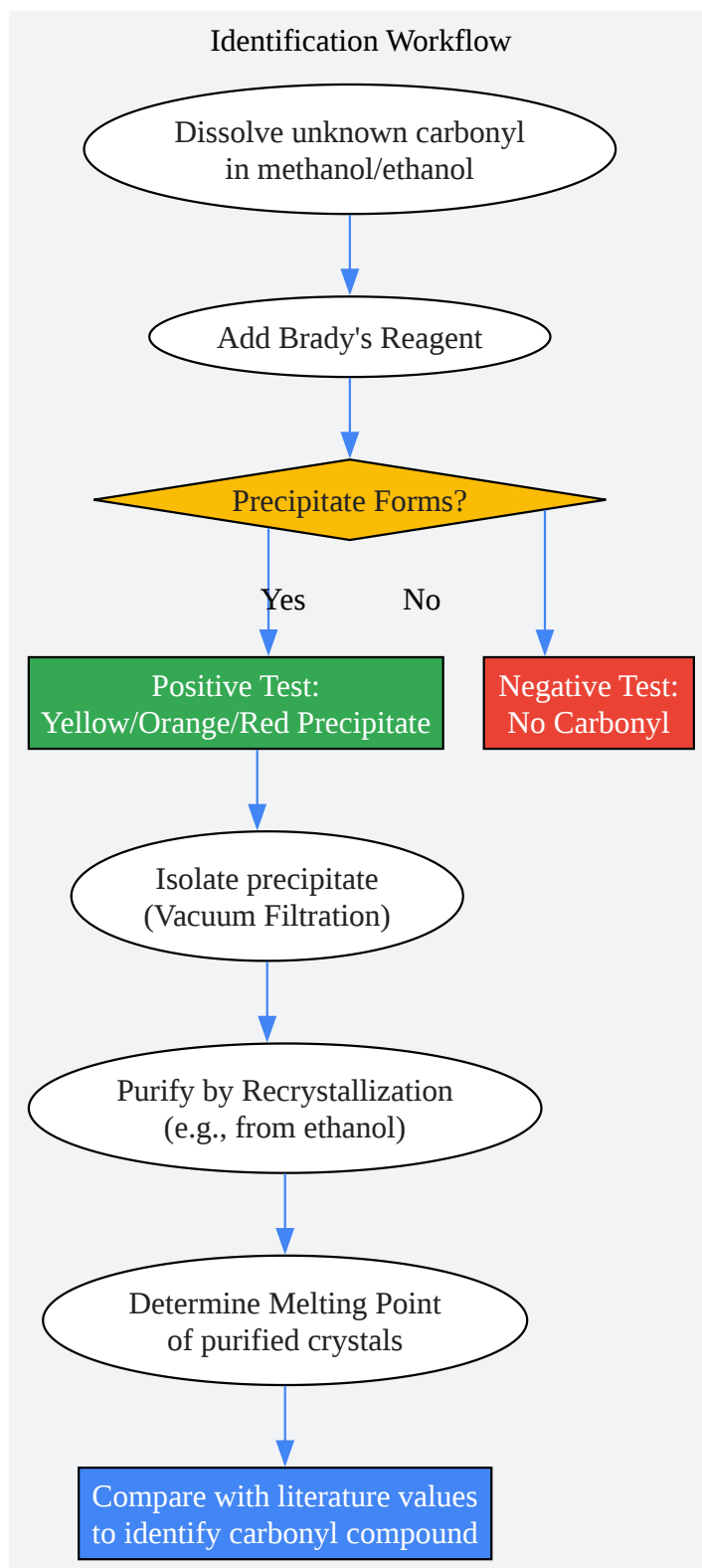
- In a beaker, add 0.5 g of **2,4-dinitrophenylhydrazine** to approximately 12-13 mL of 85% phosphoric(V) acid.
- Stir the mixture for 10-15 minutes until the solid has completely dissolved.
- Once dissolved, add ethanol to make up a total volume of 25 mL.
- Stir to ensure the solution is homogeneous.

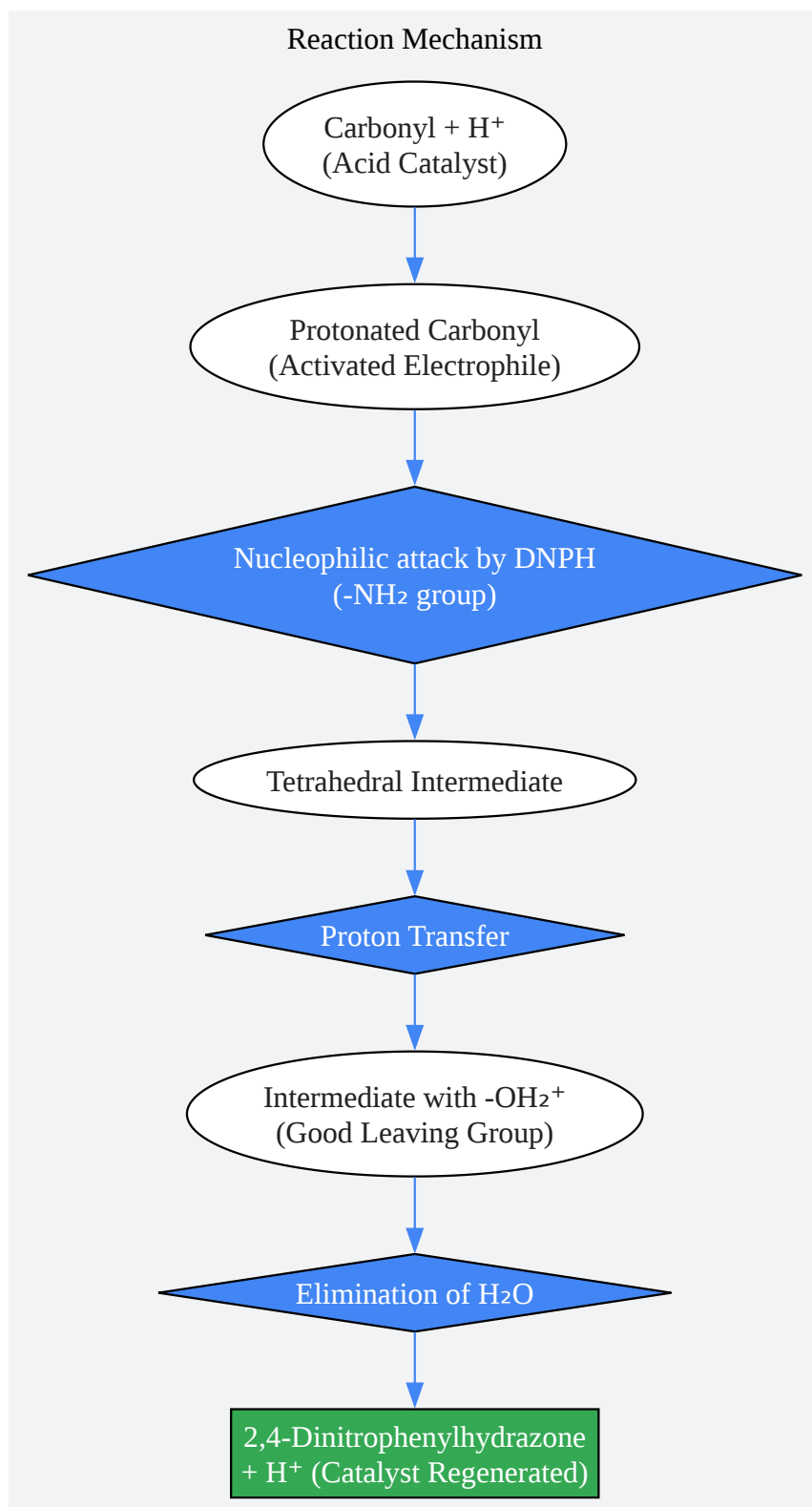
Component	Method 1 (Sulfuric Acid)	Method 2 (Phosphoric Acid)
2,4-Dinitrophenylhydrazine	0.25 g	0.5 g
Alcohol	5 mL Methanol	Ethanol to 25 mL
Acid	0.5 mL Conc. H ₂ SO ₄	~12-13 mL 85% H ₃ PO ₄

Application in Carbonyl Compound Analysis

Brady's reagent is used to confirm the presence of a carbonyl group in aldehydes and ketones and to identify the specific compound through the melting point of its derivative.

Qualitative Identification Workflow (Brady's Test)





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